

eriochrome black t chemical structure and properties

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Compound of Interest

Compound Name: Eriochrome black T, Indicator

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Eriochrome Black T: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Eriochrome Black T (EBT) is a versatile aromatic compound, classified as an azo dye, that serves as a crucial indicator in analytical chemistry. Its primary application lies in complexometric titrations for the determination of metal ion concentrations, most notably in assessing water hardness. This guide provides an in-depth exploration of the chemical structure, physicochemical properties, and functional mechanisms of Eriochrome Black T. Detailed experimental protocols for its use as an indicator are provided, alongside a summary of its key quantitative parameters. Furthermore, this document elucidates the logical pathways of its indicator function and experimental workflows through detailed diagrams.

Chemical Structure and Identification

Eriochrome Black T, systematically named sodium 1-(1-hydroxy-2-naphthylazo)-6-nitro-2-naphthol-4-sulfonate, is an organic salt with a complex aromatic structure.^[1] The molecule's functionality is dictated by the presence of hydroxyl and azo groups, which are responsible for its chelating and chromophoric properties.

Chemical Formula: $C_{20}H_{12}N_3NaO_7S$ ^[1]

Molecular Weight: 461.38 g/mol [1]

CAS Number: 1787-61-7[1]

Synonyms: Solochrome Black T, Mordant Black 11[2]

Physicochemical Properties

The physical and chemical properties of Eriochrome Black T are summarized in the table below. These properties are fundamental to its application as an indicator in aqueous solutions.

| Property | Value | Reference |
|--|----------------------------|-----------|
| Appearance | Dark brown to black powder | [3] |
| Solubility in Water | 50 g/L (at 20 °C) | [4] |
| Solubility in Ethanol | Soluble | [3] |
| pKa ₁ | 6.3 | [5] |
| pKa ₂ | 11.5 | [1] |
| Absorption Maximum (λ _{max}) | 610-630 nm (at pH 10) | [6] |

Mechanism of Action as a Metal Ion Indicator

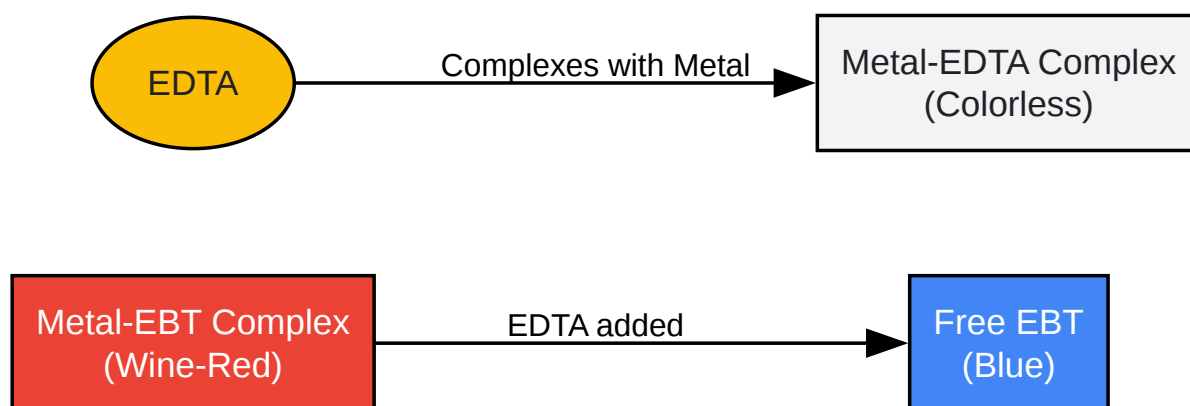
Eriochrome Black T functions as an indicator by forming a colored complex with metal ions. The color of the solution is dependent on whether the EBT molecule is in its free form or complexed with a metal ion. This color change is sharp and distinct, making it an excellent visual indicator for titrations.

pH Dependence

The color of Eriochrome Black T in solution is pH-dependent. In its protonated form at a pH below 6.3, the solution appears purple-red.[5] Between a pH of 6.3 and 11.6, the solution is blue, and above a pH of 11.6, it turns orange.[5] For its use as a metal ion indicator, the pH is typically buffered to around 10 to ensure the blue color of the free indicator.[1][7]

Complex Formation with Metal Ions

In the presence of divalent metal ions such as magnesium (Mg^{2+}) and calcium (Ca^{2+}), Eriochrome Black T forms a wine-red colored complex.[8][9] The stability of this metal-EBT complex is crucial for its function. During a complexometric titration with a chelating agent like ethylenediaminetetraacetic acid (EDTA), the titrant forms a more stable complex with the metal ions. As the concentration of free metal ions decreases, the equilibrium shifts, and the metal ions are sequestered from the EBT complex. Once all the metal ions are complexed by the EDTA, the EBT is released back into the solution in its free, blue-colored form, signaling the endpoint of the titration.[8][10]



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Caption: Mechanism of color change of Eriochrome Black T during EDTA titration.

Experimental Protocol: Determination of Water Hardness

The following is a detailed protocol for the determination of total water hardness using a complexometric titration with EDTA and Eriochrome Black T as the indicator.

Reagents and Materials

- Standard EDTA Solution (0.01 M): Dissolve 3.722 g of disodium EDTA dihydrate in distilled water and dilute to 1 L in a volumetric flask.

- Ammonia Buffer Solution (pH 10): Dissolve 1.179 g of disodium EDTA dihydrate and 7.80 g of magnesium sulfate heptahydrate in 67.5 mL of concentrated ammonium hydroxide and 570 mL of distilled water. Dilute to 1 L with distilled water.
- Eriochrome Black T Indicator Solution: Dissolve 0.5 g of Eriochrome Black T in 100 mL of triethanolamine or isopropanol.
- Water Sample
- Burette, Pipette, Conical Flask, and Magnetic Stirrer

Procedure

- Pipette 50.0 mL of the water sample into a 250 mL conical flask.
- Add 1-2 mL of the ammonia buffer solution to bring the pH to approximately 10.
- Add 2-3 drops of the Eriochrome Black T indicator solution. The solution should turn wine-red if hardness is present.
- Titrate the solution with the standard 0.01 M EDTA solution from a burette with constant stirring.
- The endpoint is reached when the color of the solution changes from wine-red to a distinct blue.^[8]
- Record the volume of EDTA solution used.
- Repeat the titration at least two more times to ensure accuracy.

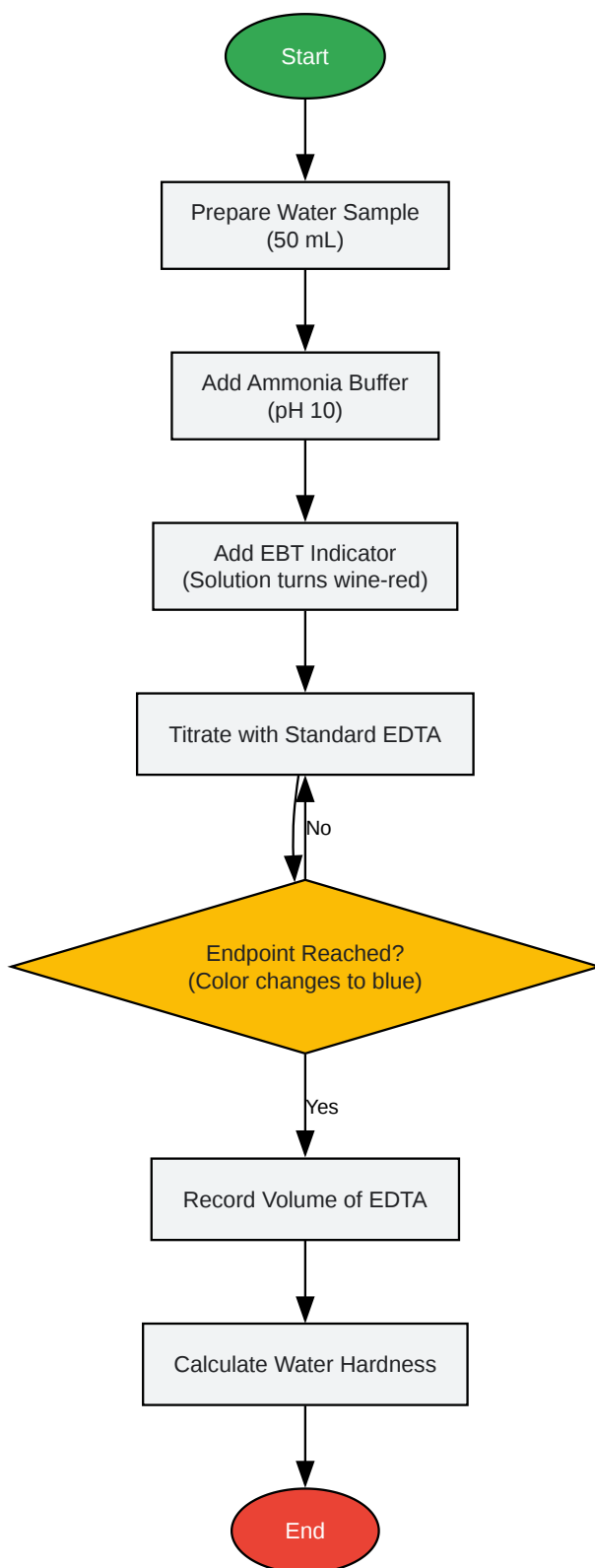
Calculation of Water Hardness

$$\text{Total hardness as mg/L CaCO}_3 = (V_{\text{EDTA}} \times M_{\text{EDTA}} \times 100.09 \times 1000) / V_{\text{sample}}$$

Where:

- V_{EDTA} = Volume of EDTA solution used (L)
- M_{EDTA} = Molarity of EDTA solution (mol/L)

- $100.09 = \text{Molar mass of CaCO}_3 \text{ (g/mol)}$
- $V_{\text{sample}} = \text{Volume of water sample (mL)}$



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References

- 1. Eriochrome Black T - Wikipedia [en.wikipedia.org]
- 2. macsenlab.com [macsenlab.com]
- 3. chemiis.com [chemiis.com]
- 4. Photocatalytic Degradation of Eriochrome Black-T Using BaWO₄/MoS₂ Composite | MDPI [mdpi.com]
- 5. Page loading... [wap.guidechem.com]
- 6. ERIOCHROME BLACK T INDICATOR Solution | Ennore India Chemicals [ennoreindiachemicals.com]
- 7. piochemstore.com [piochemstore.com]
- 8. gspchem.com [gspchem.com]
- 9. taylorandfrancis.com [taylorandfrancis.com]
- 10. canterbury.ac.nz [canterbury.ac.nz]
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